

Application Notes and Protocols for Anhydrous Sodium Monoxide (Na₂O)

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Compound of Interest

Compound Name: Sodium monoxide

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Introduction

Anhydrous **sodium monoxide** (Na₂O) is a white, granular solid that is a highly reactive and corrosive inorganic compound. It is a strong base and reacts violently with water to form sodium hydroxide. Due to its reactivity with air and moisture, stringent handling and storage protocols are imperative to ensure the safety of laboratory personnel and maintain the integrity of the material. These application notes provide detailed procedures for the safe handling, storage, and disposal of anhydrous **sodium monoxide**, along with its key physical and chemical properties.

Quantitative Data

A comprehensive summary of the physical and chemical properties of anhydrous **sodium monoxide** is presented in the tables below. This data is essential for understanding its behavior and for designing safe experimental procedures.

Table 1: Physical and Chemical Properties of Anhydrous **Sodium Monoxide**

Property	Value	Reference
Chemical Formula	Na ₂ O	[1][2]
Molar Mass	61.98 g/mol	[1]
Appearance	White granular material/solid	[3][4]
Density	2.27 g/mL at 25 °C	[1][2]
Melting Point	>400 °C	[1]
Boiling Point	Sublimes at 1274 °C	[1]
Solubility in Water	Reacts violently to form sodium hydroxide	[3][5]
Vapor Pressure	0 Pa at 20 °C	[2]

Table 2: Thermochemical Data for Anhydrous **Sodium Monoxide**

Property	Value	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-416 kJ/mol	[5]
Standard Molar Entropy (S°)	73 J/(mol·K)	[5]
Heat Capacity (C)	72.95 J/(mol·K)	[5]

Safety and Hazards

Anhydrous **sodium monoxide** is a hazardous substance that requires careful handling. The primary hazards are its corrosivity and high reactivity, particularly with water.

Hazard Identification:

- Corrosive: Causes severe skin burns and eye damage.[3][6]
- Water-Reactive: Reacts violently with water, generating significant heat and forming corrosive sodium hydroxide.[3][4] This reaction can cause spattering of the hot, caustic

solution.[4]

- Inhalation Hazard: Inhalation of dust can cause corrosive injuries to the respiratory tract.[3]
- Not Combustible: The substance itself does not burn but may decompose upon heating to produce corrosive and/or toxic fumes.[3][4]

Incompatible Materials:

- Water and Moisture: Reacts violently.[3][4]
- Acids: Reacts vigorously.[1]
- Nitric Oxide: Reacts vigorously above 100 °C.[3][4]
- Halogenated Alkanes: Should be stored away from substances like carbon tetrachloride.[2][7]

Experimental Protocols

Adherence to strict experimental protocols is crucial when working with anhydrous **sodium monoxide**. All manipulations should be performed in a controlled environment by trained personnel.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling anhydrous **sodium monoxide**.

- Eye Protection: ANSI Z87.1-compliant chemical safety goggles and a face shield are mandatory.[2][7]
- Skin and Body Protection: A flame-resistant laboratory coat, long pants, and closed-toe shoes are required.[2][8]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves (double-gloving is recommended), must be worn.[2]

Handling and Transfer

Due to its air- and moisture-sensitivity, anhydrous **sodium monoxide** must be handled under an inert atmosphere.

Protocol for Handling in a Glovebox:

- Preparation: Ensure the glovebox is purged with an inert gas (e.g., argon or nitrogen) and that the oxygen and moisture levels are below 1 ppm.
- Material Transfer: Introduce the sealed container of anhydrous **sodium monoxide**, along with all necessary tools (spatulas, weighing boats, pre-dried glassware), into the glovebox antechamber.
- Inert Atmosphere Equilibration: Cycle the antechamber with the inert gas at least three times before transferring the items into the main glovebox chamber.
- Manipulation: Once inside the glovebox, carefully open the container. Use a clean, dry spatula to weigh and transfer the desired amount of **sodium monoxide** into a pre-dried and tared reaction vessel.
- Sealing: Securely seal the reaction vessel and the original container before removing them from the glovebox via the antechamber.

Protocol for Handling using a Schlenk Line:

- Glassware Preparation: All glassware must be oven-dried overnight at >125 °C and cooled under a stream of dry inert gas.^[1]
- Inert Atmosphere: Assemble the glassware on the Schlenk line and perform at least three evacuate-refill cycles with a high-purity inert gas.
- Solid Addition: For adding the solid to a reaction, it is best to weigh it in a glovebox into a solid addition tube. The tube is then attached to the reaction flask under a positive pressure of inert gas.
- Transfer: The solid can then be added to the reaction vessel by rotating or gently tapping the addition tube.

Storage

Proper storage of anhydrous **sodium monoxide** is critical to maintain its stability and prevent hazardous reactions.

- Container: Store in a tightly sealed, original container.
- Atmosphere: Store under a dry, inert atmosphere (e.g., argon or nitrogen).[1]
- Location: Keep in a cool, dry, and well-ventilated area.[2][7]
- Segregation: Store away from incompatible materials, especially water, acids, and halogenated compounds.[2][7]
- Inventory: Keep the amount of stored **sodium monoxide** to a minimum.[2][7]

Disposal

Waste anhydrous **sodium monoxide** is considered hazardous and must be disposed of following institutional and regulatory guidelines.

Protocol for Deactivation and Disposal of Small Quantities:

- Inert Conditions: All deactivation procedures must be performed in a fume hood under an inert atmosphere.
- Suspension: Suspend the waste **sodium monoxide** in a non-reactive, high-boiling point hydrocarbon solvent (e.g., mineral oil or toluene).
- Slow Addition of Alcohol: While stirring vigorously, slowly add a less reactive alcohol, such as isopropanol or tert-butanol, dropwise to the suspension. This reaction will generate hydrogen gas and should be done with extreme caution.
- Neutralization: Once the reaction has ceased, very slowly and cautiously add a more reactive alcohol, like ethanol, followed by a dropwise addition of water to ensure all the reactive material is quenched.

- **Waste Collection:** The resulting solution should be neutralized with a suitable acid (e.g., dilute hydrochloric acid) and collected in a properly labeled hazardous waste container for disposal by environmental health and safety personnel.

Emergency Procedures

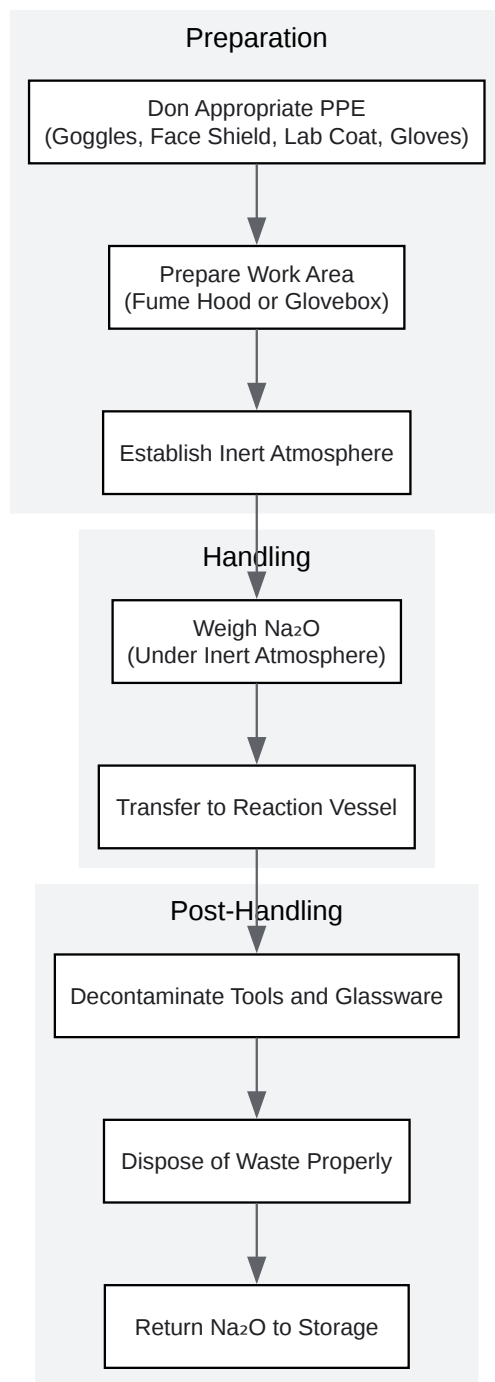
In the event of an emergency, immediate and appropriate action is crucial.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 20 minutes and seek immediate medical attention.^[3] Remove contaminated clothing while flushing.
- **Eye Contact:** Immediately flush eyes with running water for at least 20 minutes, holding the eyelids open.^[3] Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen.^[3] Seek immediate medical attention.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting.^[6] Seek immediate medical attention.
- **Spill:** In case of a small spill in a controlled area (fume hood), cover the spill with a dry, inert absorbent material such as sand or soda ash. Do not use combustible materials. For larger spills, evacuate the area and contact emergency services.
- **Fire:** Use a Class D fire extinguisher (for combustible metals), dry sand, or soda ash. Do not use water, carbon dioxide, or halogenated extinguishing agents.

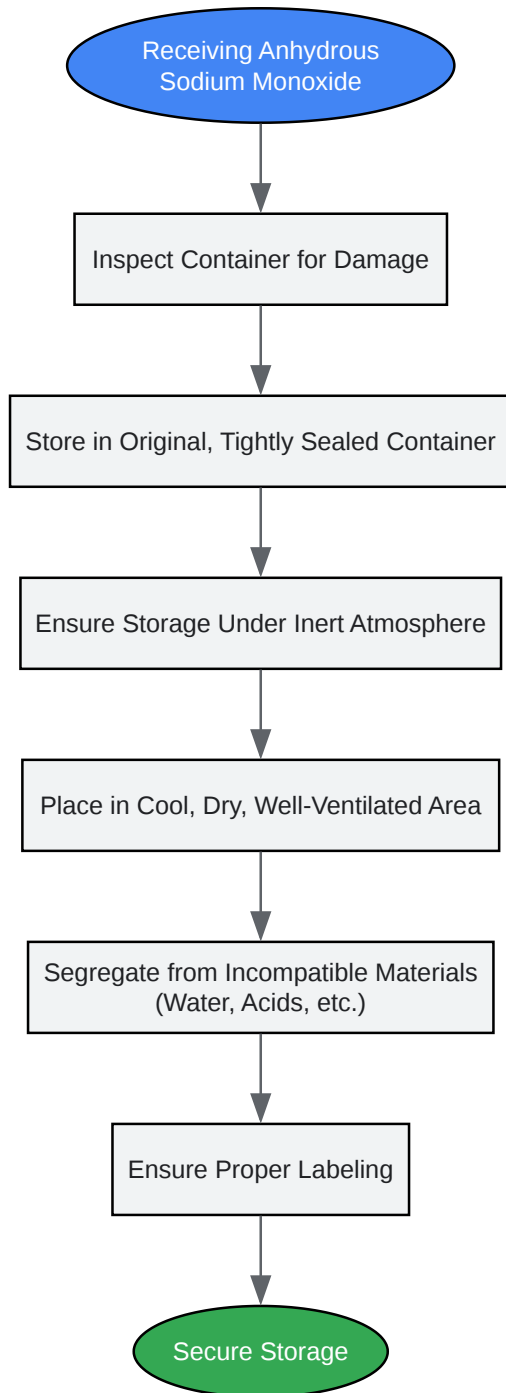
Visualizations

The following diagrams illustrate the logical workflows for the safe handling and storage of anhydrous **sodium monoxide**.

Safe Handling Workflow for Anhydrous Sodium Monoxide

[Click to download full resolution via product page](#)Caption: Workflow for handling anhydrous **sodium monoxide**.

Storage Protocol for Anhydrous Sodium Monoxide



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Caption: Protocol for storing anhydrous **sodium monoxide**.

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